

# Monomethyl succinate proper disposal procedures

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## Compound of Interest

Compound Name: *Monomethyl succinate*

Cat. No.: *B1246346*

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Proper disposal of **Monomethyl succinate** is critical for ensuring laboratory safety and environmental protection. As a compound classified for causing serious eye damage, adherence to established protocols is essential. This guide provides detailed procedural steps, safety information, and logistical plans for researchers, scientists, and drug development professionals handling this chemical.

## Chemical and Physical Properties

The following table summarizes key quantitative data for **Monomethyl succinate**.

| Property          | Value  | Reference   |
|-------------------|--|---|
| Molecular Formula | C <sub>14</sub> H <sub>24</sub> O <sub>4</sub> | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Weight  | 256.34 g/mol                                   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| CAS Number        | 77341-67-4                                     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Physical State    | Solid, powder to crystal                       | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Color             | White to almost white                          | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Melting Point     | 62.0 - 66.0 °C                                 | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Solubility        | Soluble in methanol                            | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Oral LD50         | > 5000 mg/kg bw (Rat)                          | <a href="#">[4]</a>   |
| Dermal LD50       | > 2000 mg/kg bw (Rat)                          | <a href="#">[4]</a>   |

## Hazard Identification and Safety

**Monomethyl succinate** is classified under the Globally Harmonized System (GHS) with the following hazard statement:

- H318: Causes serious eye damage.[\[2\]](#)[\[3\]](#)

Due to this classification, appropriate personal protective equipment (PPE) must be worn at all times when handling the chemical, especially during disposal procedures.

## Step-by-Step Disposal Protocol

Follow these procedures to ensure the safe and compliant disposal of **Monomethyl succinate**.

### Step 1: Personal Protective Equipment (PPE)

Before handling waste, ensure you are wearing appropriate PPE to mitigate exposure risks.

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[5\]](#) This is

critical due to the H318 hazard classification.[2][3]

- Hand Protection: Wear chemical-impermeable gloves.
- Protective Clothing: A lab coat or other suitable protective clothing is required to avoid skin contact.[4]

## Step 2: Waste Collection and Segregation

Proper segregation prevents hazardous reactions and ensures cost-effective disposal.

- Solid Waste: Collect waste **Monomethyl succinate** powder, along with any grossly contaminated items (e.g., weigh boats, contaminated paper towels), and place them in a designated solid chemical waste container.
- Segregation: Treat as non-halogenated organic waste. Do not mix with halogenated solvents, oxidizers, or other incompatible waste streams.[6]
- Spills: In case of a spill, sweep up the solid material and place it into a suitable, labeled container for disposal. Avoid creating dust.[4][5]

## Step 3: Container Selection and Labeling

Proper containment and labeling are mandated by regulations.

- Container: Use a chemically compatible container that can be securely sealed. Plastic containers are often preferred for solid waste.[7] The container should be clean on the exterior and filled to no more than 90% capacity.[8]
- Labeling: Label the waste container clearly with "Hazardous Waste," the full chemical name "**Monomethyl succinate**," and the associated hazard (e.g., "Eye Damage").

## Step 4: Temporary Storage

Store waste safely pending collection by disposal services.

- Location: Store the sealed waste container in a designated and well-ventilated Satellite Accumulation Area.

- Conditions: Keep the container tightly closed in a dry, cool place.[5] Store it away from incompatible materials such as strong oxidizing agents, acids, and bases.[5]

## Step 5: Final Disposal

**Monomethyl succinate** must be disposed of through approved channels.

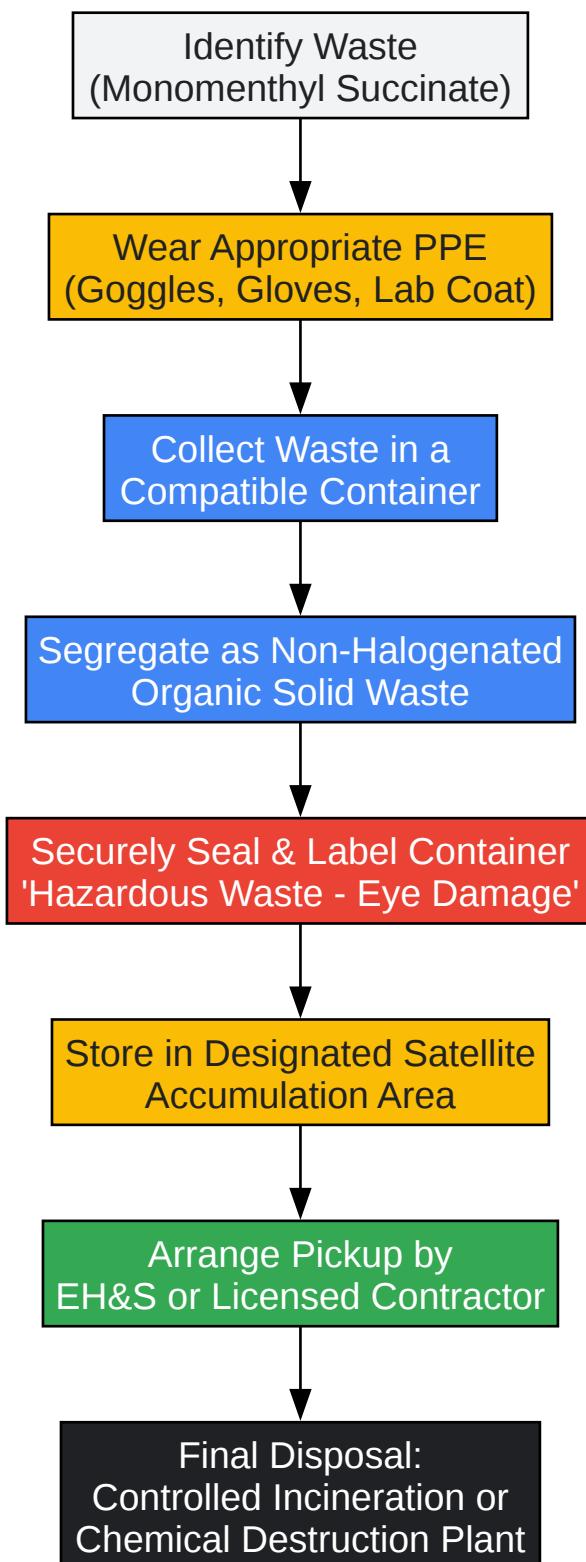
- Method: Arrange for disposal through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Offer surplus and non-recyclable solutions to a licensed disposal company.[9][10]
- Prohibition: Do not discharge **Monomethyl succinate** into sewer systems or drains.[4] Discharge into the environment must be avoided.[4][9][10]

## Step 6: Contaminated Packaging Disposal

Empty containers must also be managed correctly.

- Decontamination: Whenever possible, containers should be triple-rinsed with a suitable solvent (like methanol, in which it is soluble). The rinsate must be collected and disposed of as chemical waste.
- Disposal: After proper decontamination, containers can be offered for recycling or reconditioning. Alternatively, the packaging can be punctured to render it unusable and disposed of in a sanitary landfill.[4]

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **Monomethyl succinate**.

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